

Commercial Suppliers of Methyl 4-(cyanomethyl)benzoate: A Technical Guide

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Compound of Interest

Compound Name: **Methyl 4-(cyanomethyl)benzoate**

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For researchers, scientists, and professionals in drug development, sourcing high-quality reagents is a critical first step in any experimental workflow. **Methyl 4-(cyanomethyl)benzoate**, a key building block in the synthesis of various pharmaceutical compounds, is available from a range of commercial suppliers. This guide provides a comprehensive overview of prominent suppliers, their product specifications, and a logical workflow for selecting the most suitable vendor for your research needs.

Supplier and Product Overview

The following table summarizes the offerings for **Methyl 4-(cyanomethyl)benzoate** from various international suppliers. The data has been compiled from publicly available information on their respective websites. It is important to note that pricing and availability are subject to change and should be verified directly with the supplier.

Supplier	Product Name	Catalog Number	Purity	Available Quantities	CAS Number
Sigma-Aldrich (Merck)	Methyl 4-(cyanomethyl)benzoate	655597	96%	5 g, 25 g	76469-88-0 [1] [2]
TCI America	Methyl 4-(Cyanomethyl)benzoate	M2341	≥95.0% (GC)	5 g, 25 g	76469-88-0 [3] [4] [5]
Chemsigma International Co., Ltd.	Methyl 4-(cyanomethyl)benzoate	N/A	99.00%	N/A	76469-88-0 [6]
HANGZHOU LEAP CHEM CO., LTD.	Methyl 4-(cyanomethyl)benzoate	N/A	99.00%	N/A	76469-88-0 [6]
Capot Chemical Co.,Ltd.	Methyl 4-(cyanomethyl)benzoate	N/A	97% (Min, GC)	100 g, 1 kg	76469-88-0 [7]
BASR Fine Chemicals Pvt. Ltd.	Methyl 4-(Cyanomethyl)benzoate	N/A	98%	1 kg	76469-88-0 [3]
CLEARSYNT H LABS LTD.	Methyl 4-(Cyanomethyl)benzoate	CS-T-33472	N/A	N/A	76469-88-0 [3]
GLR Innovations	Methyl 4-(cyanomethyl)benzoate	GLR19.1386 52	98% 98%	N/A	76469-88-0 [3]
Alkali Scientific	Methyl 4-(cyanomethyl)benzoate	655597-25G	N/A	25 g	76469-88-0 [8]
Cenmed Enterprises	METHYL 4-(CYANOMET	C005B-497724	96%	1 EA	76469-88-0 [1]

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Fisher Scientific	Methyl 4- (Cyanomethyl)benzoate 95.0+%	M234125G	95.0+%	25 g	76469-88- 0[5]
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Experimental Protocols

While specific experimental protocols for the use of **Methyl 4-(cyanomethyl)benzoate** are highly dependent on the target molecule and reaction scheme, general methodologies for its handling and purification can be outlined.

General Handling and Storage

- Safety Precautions:** Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or a fume hood.
- Storage:** Store in a cool, dry place, away from incompatible materials such as strong oxidizing agents. Keep the container tightly sealed.

Recrystallization for Purification (General Protocol)

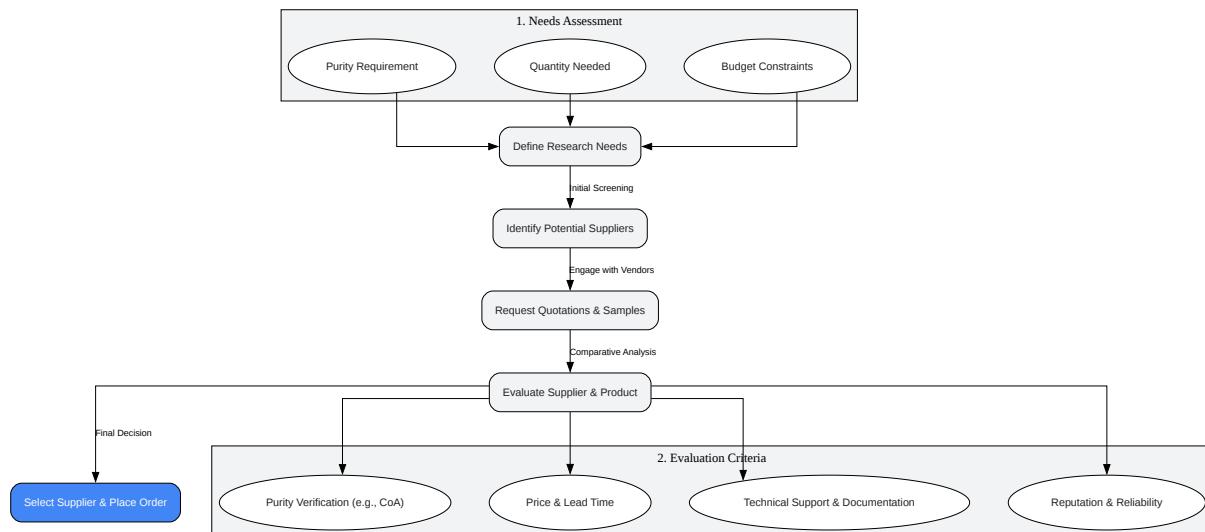
For applications requiring higher purity than commercially supplied, recrystallization can be employed. The choice of solvent is critical and may require some empirical determination.

- Solvent Selection:** Test the solubility of a small amount of **Methyl 4-(cyanomethyl)benzoate** in various solvents at room temperature and at their boiling points. An ideal solvent will dissolve the compound sparingly at room temperature but completely at its boiling point.
- Dissolution:** In a flask, dissolve the compound in a minimal amount of the chosen hot solvent to create a saturated solution.
- Hot Filtration (Optional):** If insoluble impurities are present, perform a hot filtration to remove them.

- Crystallization: Allow the solution to cool slowly to room temperature. The solubility will decrease, and crystals of the purified compound should form. Further cooling in an ice bath can increase the yield.
- Isolation: Collect the crystals by vacuum filtration.
- Washing: Wash the crystals with a small amount of cold solvent to remove any remaining soluble impurities.
- Drying: Dry the crystals under vacuum to remove any residual solvent.

Supplier Selection Workflow

The process of selecting a chemical supplier involves more than just comparing prices. The following diagram illustrates a logical workflow to guide researchers in making an informed decision.



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Caption: A workflow for selecting a commercial chemical supplier.

This structured approach ensures that all critical factors are considered, leading to the procurement of a reagent that meets the specific scientific and logistical requirements of the research project.

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